

A Comprehensive Technical Guide to Dodecyl Methyl Sulfide and Its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dodecyl methyl sulfide*

Cat. No.: *B1585573*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature and properties is paramount. This guide provides an in-depth overview of **Dodecyl methyl sulfide**, a versatile organosulfur compound, covering its various synonyms, physicochemical properties, and relevant experimental protocols.

Chemical Identity and Synonyms

Dodecyl methyl sulfide, a thioether, is known by a variety of names in chemical literature and databases. A comprehensive list of these synonyms is crucial for effective literature searches and clear communication in a research context. The compound's identity is definitively established by its CAS Registry Number: 3698-89-3.^[1]

Below is a summary of its common synonyms and identifiers:

Nomenclature Type	Name
IUPAC Name	1-(Methylsulfanyl)dodecane[1][2]
Common Names	Dodecyl methyl sulfide[1][3][4][5][6][7][8][9]
Methyl dodecyl sulfide[1]	
Methyl lauryl sulfide[1][2][3][8]	
n-Dodecyl methyl sulfide[1][2][8]	
Systematic Names	1-(Methylthio)dodecane[1][2][3][8]
2-Thiatetradecane[1][2][3][8]	
Dodecane, 1-(methylthio)-[1][2][3][8]	
Other Identifiers	
CAS Registry Number	3698-89-3[1][4][5][6][7][8][9]
EC Number	223-028-7[4][6][7]
PubChem CID	77287[1]
Molecular Formula	C13H28S[1][4][6][9]
Molecular Weight	216.43 g/mol [4][6][9]
InChI Key	KJWHJDGMOQJLGF-UHFFFAOYSA-N[1][4][6][8]
Canonical SMILES	CCCCCCCCCCCCSC[1][4][6]

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is essential for its application in research and development. The following table summarizes the key quantitative data for **Dodecyl methyl sulfide**.

Property	Value	Conditions
Appearance	Colorless to pale yellow liquid[1]	
Odor	Characteristic, fishy[1][3]	
Melting Point	-2°C (lit.)[5]	
Boiling Point	110 °C (lit.)[4][5][6][7]	at 0.2 mmHg
290.00 to 291.00 °C (est.)[3]	at 760.00 mm Hg	
Density	0.816 g/mL (lit.)[4][5][6][7]	at 25 °C
Refractive Index (n _{20/D})	1.4610 (lit.)[4][5][6][7]	
Flash Point	141.50 °C (est.)[3]	TCC
Vapor Pressure	0.004000 mmHg (est.)[3]	at 25.00 °C
Water Solubility	0.1437 mg/L (est.)[3]	at 25 °C
logP (o/w)	6.582 (est.)[3]	
Assay	97%[4][6][7] or >98.0%(GC) [10]	

Experimental Protocols

The synthesis of **Dodecyl methyl sulfide** can be achieved through various methods. Below are detailed methodologies for key synthetic routes.

Synthesis from 1-Bromododecane and Dimethyl Disulfide

This method involves the reaction of a long-chain alkyl halide with a simple disulfide.

Materials:

- 1-Bromododecane

- Dimethyl disulfide
- Sodium hydroxide
- Aminoiminomethanesulfinic acid
- Cetyltrimethylammonium chloride
- Tetrahydrofuran (THF)
- Water

Procedure:

- In a reaction vessel, combine 1-Bromododecane and Dimethyl disulfide in a solvent mixture of tetrahydrofuran and water.
- Add sodium hydroxide, aminoiminomethanesulfinic acid, and a phase-transfer catalyst such as cetyltrimethylammonium chloride.
- Heat the reaction mixture with stirring for approximately 3.3 hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture and perform a work-up to isolate the crude product.
- Purify the crude **Dodecyl methyl sulfide** by distillation to yield the final product. A reported yield for a similar reaction is 83%.[\[11\]](#)

Synthesis via S-alkylation of 1-Dodecanethiol

This protocol describes the nucleophilic substitution of an alkyl halide with a thiol.

Materials:

- 1-Dodecanethiol
- Methyl iodide

- A suitable base (e.g., sodium hydroxide)
- A suitable solvent (e.g., ethanol or DMF)

Procedure:

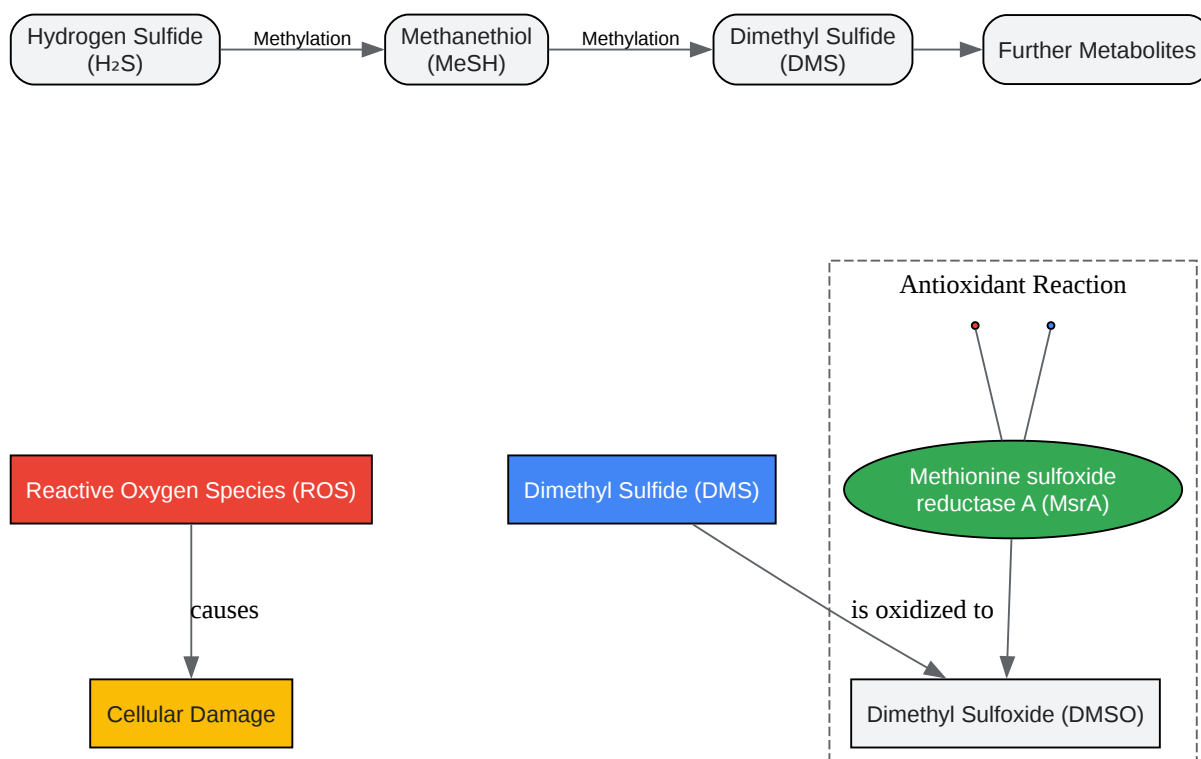
- Dissolve 1-Dodecanethiol in the chosen solvent in a reaction flask.
- Add the base to deprotonate the thiol, forming the more nucleophilic thiolate.
- Slowly add methyl iodide to the reaction mixture with stirring.
- Allow the reaction to proceed at room temperature or with gentle heating until completion.
- After the reaction is complete, quench the reaction mixture and extract the product with an organic solvent.
- Wash the organic layer, dry it over an anhydrous salt (e.g., MgSO_4), and remove the solvent under reduced pressure.
- Purify the resulting **Dodecyl methyl sulfide** by vacuum distillation.

Potential Biological Roles and Signaling Pathways

While specific signaling pathways involving **Dodecyl methyl sulfide** are not extensively documented, the biological activities of smaller, related thioethers like dimethyl sulfide (DMS) can provide valuable insights. DMS is known to be involved in cellular protection against oxidative stress and plays a role in the global sulfur cycle.

General Sulfide Metabolism and Detoxification

In biological systems, sulfides are metabolized through various pathways. Hydrogen sulfide (H_2S), a key signaling molecule, can be methylated to methanethiol (MeSH) and subsequently to DMS.^[12] This process can be considered a detoxification pathway, as H_2S can be toxic at high concentrations.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. 1-(Methylsulfanyl)dodecane | C₁₃H₂₈S | CID 77287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. dodecyl methyl sulfide, 3698-89-3 [thegoodscentscompany.com]
- 4. 正十二烷基甲基硫醚 97% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Dodecyl methyl sulfide | 3698-89-3 [chemicalbook.com]

- 6. 正十二烷基甲基硫醚 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Dodecyl methyl sulfide 97 3698-89-3 [sigmaaldrich.com]
- 8. n-Dodecylmethyl sulfide [webbook.nist.gov]
- 9. scbt.com [scbt.com]
- 10. chemscene.com [chemscene.com]
- 11. Dodecyl methyl sulfide synthesis - chemicalbook [chemicalbook.com]
- 12. Aerobic methylation of hydrogen sulfide to dimethylsulfide in diverse microorganisms and environments - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Dodecyl Methyl Sulfide and Its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585573#synonyms-for-dodecyl-methyl-sulfide-in-chemical-literature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com